

# (5-Bromo-2-iodophenyl)methanol molecular weight and formula

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## Compound of Interest

Compound Name: (5-Bromo-2-iodophenyl)methanol

Cat. No.: B171483

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## Technical Guide: (5-Bromo-2-iodophenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **(5-Bromo-2-iodophenyl)methanol**, a key intermediate in various synthetic applications.

## Core Molecular Data

The fundamental molecular properties of **(5-Bromo-2-iodophenyl)methanol** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C7H6BrIO[1]
Molecular Weight	312.93 g/mol [1][2]
CAS Number	199786-58-8[2]

## Synthesis and Purification Protocol

A representative protocol for the synthesis of a structurally similar isomer, 5-iodo-2-bromobenzyl alcohol, is detailed below. This can serve as a foundational method for the synthesis of **(5-Bromo-2-iodophenyl)methanol**, with the understanding that optimization may be required.

#### Synthesis of 5-iodo-2-bromobenzyl alcohol

This synthesis involves the reduction of the corresponding benzoyl chloride.

#### Materials:

- 5-iodo-2-bromo-benzoyl chloride
- Ethanol
- Sodium borohydride
- Hydrochloric acid
- Ethyl acetate
- n-Hexane
- Water

#### Procedure:

- Dissolve 5-iodo-2-bromo-benzoyl chloride in ethanol.
- In a controlled environment, add sodium borohydride to the solution in batches, maintaining the reaction temperature between 0-10°C.
- Allow the reaction to proceed for 5-20 hours, monitoring its completion using Thin Layer Chromatography (TLC).
- Upon completion, adjust the pH of the solution to 5-6 with hydrochloric acid.
- Add water to the reaction mixture.

- Remove the ethanol via distillation.
- Extract the product into ethyl acetate.
- Concentrate the ethyl acetate solution.
- Add n-hexane to the concentrated solution and heat to reflux.
- Cool the solution to induce crystallization of the final product.

Purification:

The crude product can be purified by recrystallization using a mixed solvent system of ethyl acetate and n-hexane.

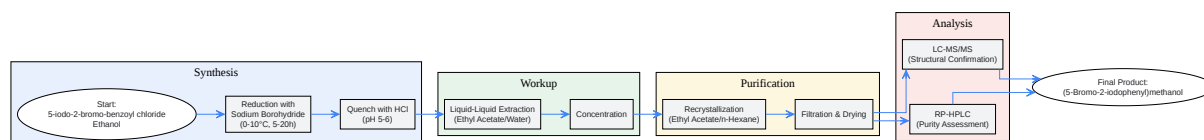
## Analytical Methodologies

For the characterization and purity assessment of **(5-Bromo-2-iodophenyl)methanol** and related compounds, the following analytical techniques are recommended:

- Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC): This is a robust method for determining the purity of the compound.
- Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS): This technique offers high sensitivity and selectivity, making it ideal for quantitative analysis, especially in complex mixtures.

## Experimental Workflow

The following diagram illustrates the logical workflow from synthesis to analysis of **(5-Bromo-2-iodophenyl)methanol**.



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Caption: Workflow for the synthesis, purification, and analysis of **(5-Bromo-2-iodophenyl)methanol**.

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## References

- 1. PubChemLite - (5-bromo-2-iodophenyl)methanol (C<sub>7</sub>H<sub>6</sub>BrIO) [pubchemlite.lcsb.uni.lu]
- 2. (5-Bromo-2-iodophenyl)methanol - [sigmaaldrich.com]
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